

An In-depth Technical Guide to 2',4',6'-Trifluoroacetophenone

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Compound of Interest

Compound Name: **2',4',6'-Trifluoroacetophenone**

Cat. No.: **B1306031**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2',4',6'-Trifluoroacetophenone is a fluorinated organic compound of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science. Its unique electronic properties, conferred by the presence of three fluorine atoms on the aromatic ring, make it a valuable building block for the synthesis of complex molecules with enhanced biological activity and stability. This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **2',4',6'-Trifluoroacetophenone**, with a focus on its relevance to researchers and professionals in drug development.

Chemical Structure and Properties

2',4',6'-Trifluoroacetophenone, with the chemical formula $C_8H_5F_3O$, is an aromatic ketone. The structure consists of an acetophenone core substituted with three fluorine atoms at the 2', 4', and 6' positions of the phenyl ring.

Structure:

Caption: Chemical structure of **2',4',6'-Trifluoroacetophenone**.

Physical and Chemical Properties:

Property	Value	Reference
CAS Number	51788-77-3	[1]
Molecular Formula	C ₈ H ₅ F ₃ O	[1]
Molecular Weight	174.12 g/mol	[1]
Appearance	Colorless to light orange to yellow clear liquid	[2]
Boiling Point	190 °C	[2]
Purity	>98.0%	[3]

Spectroscopic Data

The following tables summarize the key spectroscopic data for **2',4',6'-Trifluoroacetophenone**.

¹H NMR (Proton Nuclear Magnetic Resonance):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available in search results			

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

Chemical Shift (ppm)	Assignment
Data not available in search results	

¹⁹F NMR (Fluorine-19 Nuclear Magnetic Resonance):

Chemical Shift (ppm)	Multiplicity	Assignment
Data not available in search results		

IR (Infrared) Spectroscopy:

Wavenumber (cm ⁻¹)	Assignment
Data not available in search results	

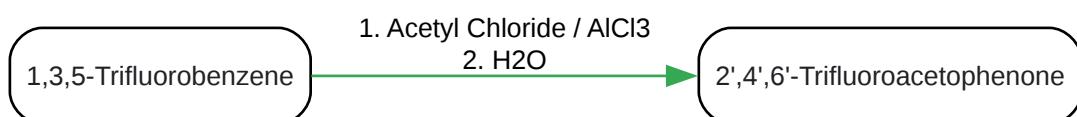
MS (Mass Spectrometry):

m/z	Interpretation
174	[M] ⁺ (Molecular Ion)
Further fragmentation data not available in search results	

Synthesis

The primary method for the synthesis of **2',4',6'-Trifluoroacetophenone** is through the Friedel-Crafts acylation of 1,3,5-trifluorobenzene.[4] This reaction typically employs an acylating agent such as acetyl chloride or acetic anhydride in the presence of a Lewis acid catalyst, like aluminum chloride (AlCl₃).[4]

Reaction Scheme:



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Caption: Synthesis of **2',4',6'-Trifluoroacetophenone**.

Experimental Protocol: Friedel-Crafts Acylation of 1,3,5-Trifluorobenzene

This protocol is a general procedure adapted from the synthesis of similar fluoroacetophenones and should be optimized for specific laboratory conditions.[\[5\]](#)[\[6\]](#)

Materials:

- 1,3,5-Trifluorobenzene
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Water, deionized
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

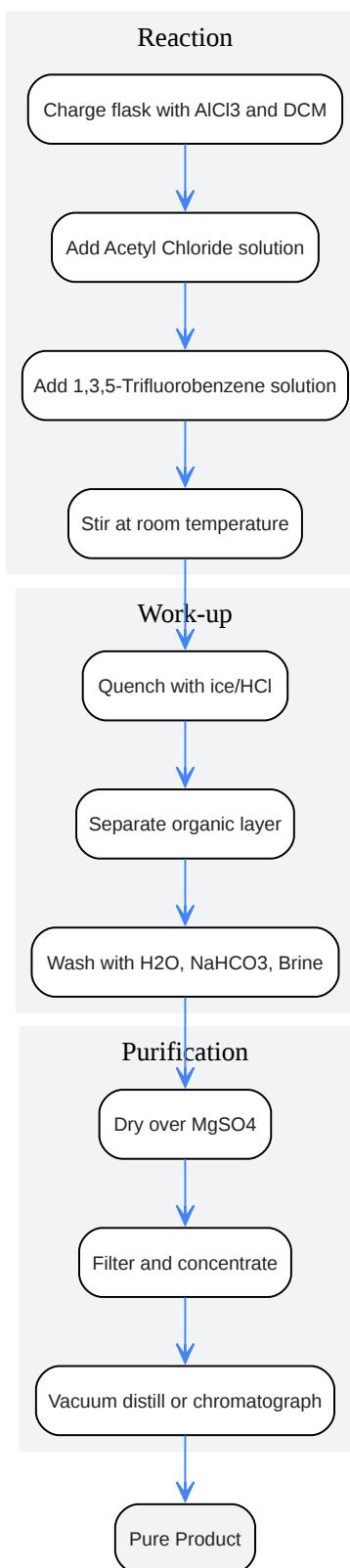
Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with anhydrous aluminum chloride and anhydrous dichloromethane.
- Addition of Reactants: The mixture is cooled in an ice bath. A solution of acetyl chloride in anhydrous dichloromethane is added dropwise via the dropping funnel. Following this, a solution of 1,3,5-trifluorobenzene in anhydrous dichloromethane is added dropwise, maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours. The progress of the reaction should be monitored

by a suitable technique (e.g., TLC or GC-MS).

- Work-up: The reaction mixture is carefully poured onto a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with water, saturated sodium bicarbonate solution, and brine.
- Purification: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography on silica gel to yield **2',4',6'-Trifluoroacetophenone**.

Workflow Diagram:



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Caption: Experimental workflow for the synthesis of **2',4',6'-Trifluoroacetophenone**.

Applications in Drug Development and Research

The introduction of fluorine atoms into organic molecules can significantly alter their physicochemical and biological properties.^[2] Fluorine's high electronegativity and small size can lead to improved metabolic stability, increased lipophilicity, and enhanced binding affinity to target proteins. **2',4',6'-Trifluoroacetophenone** serves as a key intermediate in the synthesis of a variety of fluorinated compounds for pharmaceutical and agrochemical applications.

Key Applications:

- **Synthesis of Bioactive Molecules:** It is a versatile building block for creating more complex molecules where the trifluorophenyl moiety can act as a pharmacophore or a key structural element.^[2]
- **Medicinal Chemistry:** The trifluoromethyl groups enhance the stability and lipophilicity of compounds, making it useful in designing fluorinated drugs with improved pharmacokinetic properties.
- **Agrochemicals:** It is used in the synthesis of novel pesticides and herbicides.
- **Materials Science:** It finds applications in the development of advanced materials, including polymers and coatings, where its properties can improve performance and durability.

As **2',4',6'-Trifluoroacetophenone** is a synthetic intermediate, there are no known signaling pathways directly associated with it. Its significance lies in its utility for creating novel drug candidates that may interact with various biological pathways.

Safety and Handling

2',4',6'-Trifluoroacetophenone is considered a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.^[7]

Hazard Summary:

- **Skin Corrosion/Irritation:** Causes skin irritation.^[7]
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.^[7]

- Inhalation: May cause respiratory irritation.

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, eye, and face protection.
- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat, sparks, and open flames.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

[\[7\]](#)[\[8\]](#)[\[9\]](#)

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